

Personal protective equipment for handling (E/Z)-OSM-SMI-10B

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Compound of Interest

Compound Name: (E/Z)-OSM-SMI-10B

Cat. No.: B15569862

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Essential Safety and Handling Guide for (E/Z)-OSM-SMI-10B

This guide provides critical safety and logistical information for the handling and disposal of **(E/Z)-OSM-SMI-10B**, a potent small molecule inhibitor of STAT3 phosphorylation.[1][2][3][4][5][6] Researchers, scientists, and drug development professionals should adhere to these guidelines to ensure personal safety and proper management of this research compound. Given that a specific Safety Data Sheet (SDS) is not readily available for **(E/Z)-OSM-SMI-10B**, the following recommendations are based on best practices for handling similar potent, research-grade kinase inhibitors.[7][8][9]

Hazard Identification and General Precautions

(E/Z)-OSM-SMI-10B is a derivative of OSM-SMI-10 and functions by reducing OSM-induced STAT3 phosphorylation in cancer cells.[1][2][3] As a potent, biologically active small molecule, it should be treated as potentially hazardous. All handling of the solid compound and concentrated solutions must be performed in a certified chemical fume hood to avoid inhalation of dust or aerosols.[8] A designated and clearly marked area within the laboratory should be established for all work with this compound.[7]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **(E/Z)-OSM-SMI-10B**. The required PPE varies depending on the laboratory activity.

Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	Respirator: NIOSH-approved N95 or higher-rated respirator. ^[7] Gloves: Two pairs of nitrile gloves (double-gloving). ^[7] Eye Protection: Chemical splash goggles. ^[7] Lab Coat: Disposable or non-absorbent dedicated lab coat. ^[7] Ventilation: Certified chemical fume hood or powder containment hood. ^[7]
Solution Preparation and Handling	Gloves: Two pairs of nitrile gloves. ^[7] Eye Protection: Chemical splash goggles or a face shield for splash risks. ^[7] Lab Coat: Standard laboratory coat. ^[7] Ventilation: Chemical fume hood. ^[7]
Cell Culture and In Vitro Assays	Gloves: Nitrile gloves. ^[7] Eye Protection: Safety glasses with side shields. ^[7] ^[8] Lab Coat: Standard laboratory coat. ^[7] ^[8] Ventilation: Class II biological safety cabinet. ^[7]
Waste Disposal	Gloves: Heavy-duty nitrile or butyl rubber gloves. ^[7] Eye Protection: Chemical splash goggles. ^[7] Lab Coat: Standard laboratory coat. ^[7]

Operational Plan: Step-by-Step Guidance

A systematic approach is crucial to minimize exposure and maintain the integrity of the compound.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leakage.

- **(E/Z)-OSM-SMI-10B** should be stored at -20°C.[1] Stock solutions can be stored at -80°C for up to 6 months or -20°C for up to 1 month.[2]
- Store in a clearly labeled, designated, and secure location away from incompatible materials.[8]

2. Handling and Experimental Use:

- Designated Area: Conduct all work with **(E/Z)-OSM-SMI-10B** in a designated and clearly marked area.[7]
- Fume Hood: Manipulate the solid compound and concentrated solutions in a certified chemical fume hood.[7][8]
- Weighing: Use a precision balance inside the fume hood and handle the solid compound with care to prevent dust generation.[8]
- Solution Preparation: Slowly add the desired solvent (e.g., DMSO) to the vial containing the solid compound.[8] **(E/Z)-OSM-SMI-10B** is soluble in DMSO.[10]
- Avoid Contamination: Use dedicated laboratory equipment (spatulas, glassware, etc.). If not feasible, thoroughly decontaminate equipment after use.[7]
- Hand Washing: Always wash hands thoroughly with soap and water after handling the compound, even when gloves have been worn.[7]

Disposal Plan

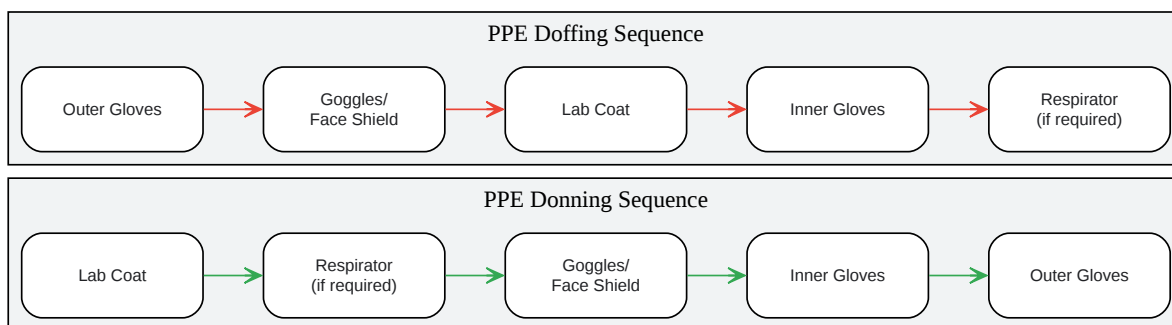
All waste materials contaminated with **(E/Z)-OSM-SMI-10B** must be treated as hazardous chemical waste and disposed of in accordance with local, state, and federal regulations.[8][9]

- Solid Waste: This includes empty vials, contaminated gloves, pipette tips, and other disposable materials that have come into contact with the compound. Place these items in a designated, sealed, and clearly labeled hazardous waste container.[8]
- Liquid Waste: Collect unused solutions containing **(E/Z)-OSM-SMI-10B** in a designated, sealed, and clearly labeled hazardous liquid waste container. Do not pour down the drain.[8]

- Contaminated Sharps: Dispose of any contaminated sharps in a puncture-resistant sharps container that is labeled for hazardous chemical waste.[9]

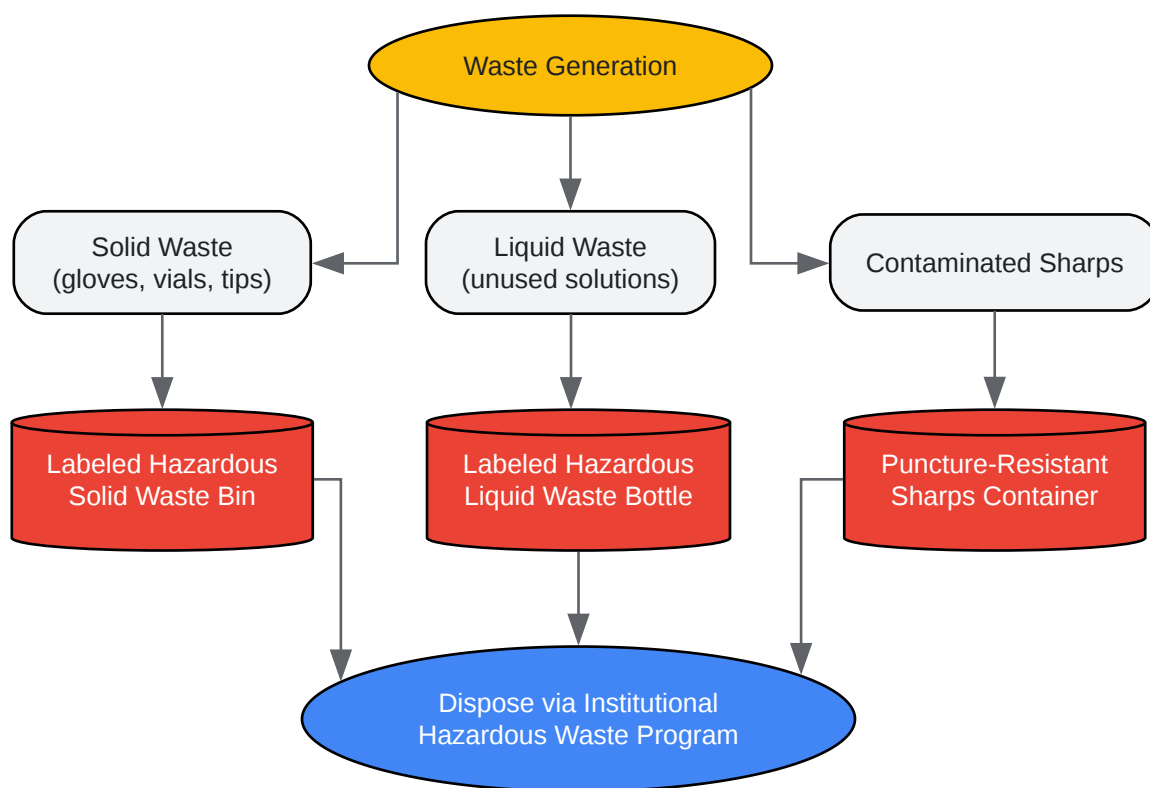
Visual Workflow Guides

The following diagrams illustrate key procedural workflows for handling **(E/Z)-OSM-SMI-10B**.



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PPE Donning and Doffing Workflow



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